

# Personal protective equipment for handling 1-(tert-Butoxycarbonyl)-5-chloroindole

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## Compound of Interest

**Compound Name:** 1-(tert-Butoxycarbonyl)-5-chloroindole

**Cat. No.:** B162684

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## Essential Safety and Handling Guide for 1-(tert-Butoxycarbonyl)-5-chloroindole

This guide provides crucial safety protocols, operational procedures, and disposal plans for researchers, scientists, and drug development professionals handling **1-(tert-Butoxycarbonyl)-5-chloroindole**. Adherence to these guidelines is essential for ensuring laboratory safety and regulatory compliance.

## Chemical and Hazard Data Summary

The following table summarizes key quantitative data for **1-(tert-Butoxycarbonyl)-5-chloroindole**.

Property	Value	Reference
CAS Number	129822-48-6	<a href="#">[1]</a>
Molecular Formula	C <sub>13</sub> H <sub>14</sub> CINO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	251.71 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	White to off-white solid	<a href="#">[2]</a>
Melting Point	45-50 °C	<a href="#">[2]</a>
Storage Temperature	2-8°C, sealed in a dry place	<a href="#">[2]</a> <a href="#">[3]</a>
Hazard Codes	T (Toxic)	<a href="#">[2]</a>
RIDADR	UN 2811 6.1/PG 3	<a href="#">[2]</a>
GHS Signal Word	Danger	<a href="#">[2]</a>

Hazard Statements	Precautionary Statements
H301: Toxic if swallowed. <a href="#">[2]</a>	P273: Avoid release to the environment. <a href="#">[2]</a>
H317: May cause an allergic skin reaction. <a href="#">[2]</a>	P280: Wear protective gloves/protective clothing/eye protection/face protection. <a href="#">[2]</a>
H413: May cause long lasting harmful effects to aquatic life. <a href="#">[2]</a>	P302+P352: IF ON SKIN: wash with plenty of soap and water. <a href="#">[2]</a>

## Operational Plan: Safe Handling Protocol

This step-by-step protocol outlines the necessary procedures for safely handling **1-(tert-Butoxycarbonyl)-5-chloroindole** from receipt to use.

### Pre-Handling Preparations

- Risk Assessment: Before beginning any work, conduct a thorough risk assessment for the specific experimental conditions.
- SDS Review: All personnel must review the Safety Data Sheet (SDS) for **1-(tert-Butoxycarbonyl)-5-chloroindole**.

- Engineering Controls: Ensure a calibrated chemical fume hood is available and functioning correctly.[4] A safety shower and eyewash station must be readily accessible.[5]
- Gather PPE: Assemble all required Personal Protective Equipment as specified in the table below. Inspect all PPE, especially gloves, for any damage before use.[5]

## Required Personal Protective Equipment (PPE)

Protection Type	Equipment Specification	Rationale
Eye and Face	Chemical splash goggles meeting ANSI Z87.1 standards.[5] A full face shield should be worn over goggles when there is a significant risk of splashing.[5][6]	Protects eyes and face from splashes of the chemical or solvents.
Skin and Body	A flame-resistant lab coat, long pants, and closed-toe shoes must be worn to cover all exposed skin.[5]	Prevents accidental skin contact with the chemical.
Hand Protection	Chemically resistant nitrile gloves are required.[5][7] Consider double-gloving for added protection.[5] Practice proper glove removal techniques to avoid skin contamination.[8]	Protects hands from direct contact with the toxic substance.
Respiratory	A NIOSH-approved respirator may be necessary if engineering controls are insufficient, if dust or aerosols are generated, or during spill cleanup.[5] The need for respiratory protection must be determined by a risk assessment.	Prevents inhalation of the compound, which can be harmful.

## Handling Procedure

- Work Area: Conduct all handling of solid **1-(tert-Butoxycarbonyl)-5-chloroindole** and its solutions within a designated and properly functioning chemical fume hood to minimize inhalation exposure.[4]
- Minimize Dust: Use the smallest amount of the chemical necessary for the experiment and handle it carefully to avoid the formation of dust and aerosols.[5]
- Prevent Contact: Avoid all direct contact with the skin and eyes.[3]
- Contamination: Keep the work area clean and organized to prevent spills and cross-contamination.[5]
- Storage: When not in use, keep the container tightly closed and store it in a designated, refrigerated (2-8°C), and dry location.[2][3]

## Spill and Emergency Procedures

- Small Spills: In a fume hood, absorb the spill with an inert material like vermiculite or sand.[4][5] Carefully collect the absorbed material into a sealed, labeled container for disposal as hazardous waste.[4]
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing.[3][4] Seek medical attention.
- Eye Contact: Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, also under the eyelids.[3] Remove contact lenses if present and easy to do.[3] Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air.[3] If breathing is difficult, provide oxygen and seek immediate medical attention.[3]
- Ingestion: If swallowed, seek immediate medical attention.[3]

## Disposal Plan

The disposal of **1-(tert-Butoxycarbonyl)-5-chloroindole** and associated waste must be managed through a licensed hazardous waste disposal service.[\[4\]](#) Direct disposal into drains or regular trash is strictly prohibited.[\[4\]](#)

## Waste Segregation

- Establish a designated and clearly marked satellite accumulation area within the laboratory for this hazardous waste.[\[4\]](#)
- Solid Waste: Collect all solid **1-(tert-Butoxycarbonyl)-5-chloroindole** waste, including contaminated weighing paper, gloves, and other disposable materials, in a designated, properly labeled solid hazardous waste container for halogenated organic compounds.[\[4\]](#)
- Liquid Waste: Collect all solutions containing **1-(tert-Butoxycarbonyl)-5-chloroindole** in a designated, properly labeled liquid hazardous waste container for halogenated organic compounds.[\[4\]](#)
- Empty Containers: An "empty" container that held the chemical must be treated as hazardous waste unless it has been triple-rinsed.[\[4\]](#) The rinsate from this process must be collected and disposed of as liquid halogenated hazardous waste.[\[4\]](#)

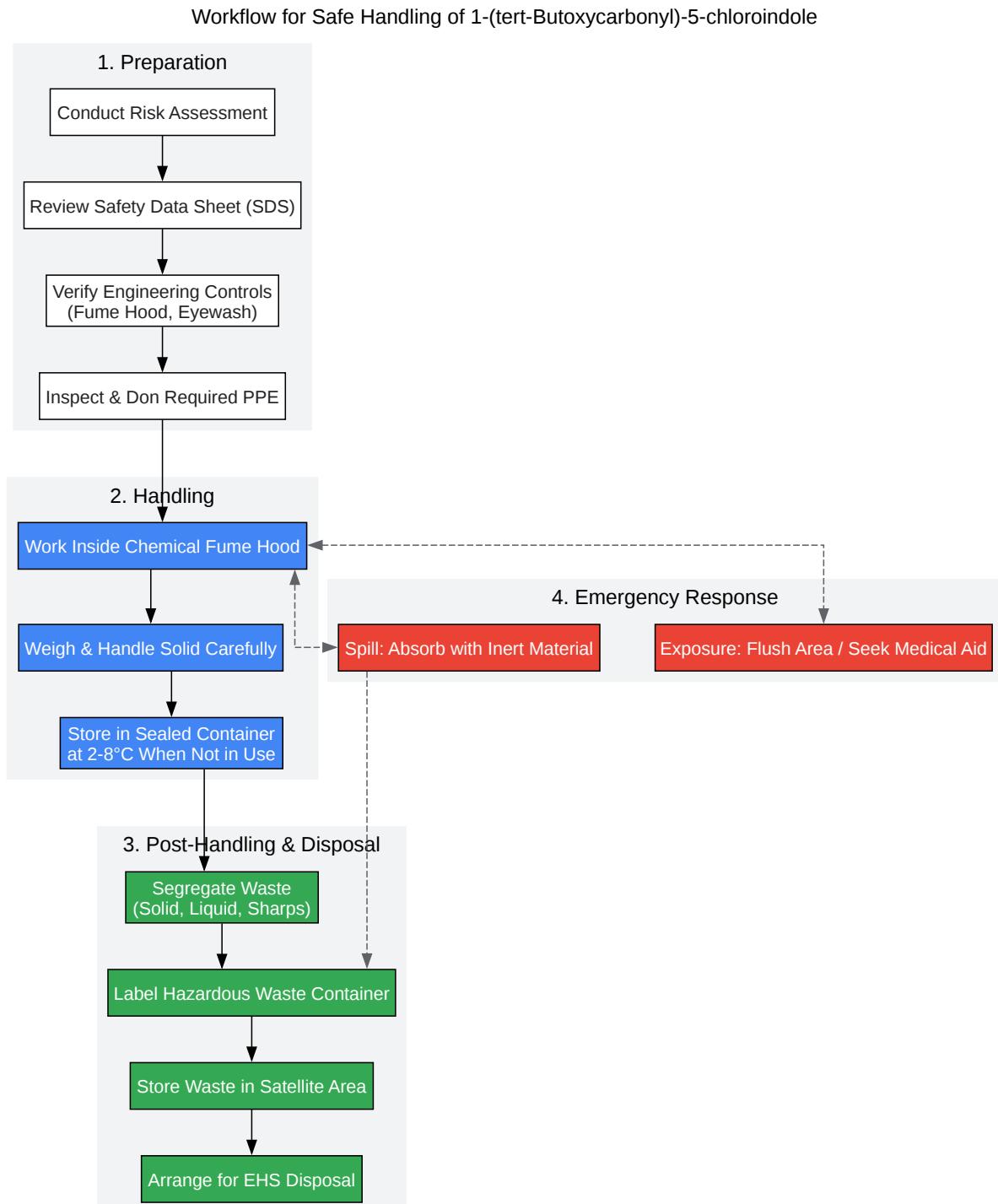
## Container Labeling and Storage

- All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: "**1-(tert-Butoxycarbonyl)-5-chloroindole**".
- Keep waste containers securely closed when not in use.[\[4\]](#)
- Store waste containers in the designated satellite accumulation area away from general lab traffic.

## Final Disposal

- Arrange for pickup and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste management company.

# Visual Workflow for Safe Handling



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Caption: Safe handling workflow from preparation to disposal.

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